

Technical Guide: 1-(2-Aminobutoxy)-2-methoxyethane Efficiency vs Standard Amines

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Compound of Interest

Compound Name: 1-(2-Aminobutoxy)-2-methoxyethane

Cat. No.: B13078673

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Executive Summary: The "Goldilocks" Intermediate

In modern drug development, the selection of amine building blocks is often a trade-off between solubility, reactivity, and lipophilicity. Standard aliphatic amines (e.g., n-butylamine) offer good reactivity but poor water solubility. Standard ether amines (e.g., 2-methoxyethylamine) improve solubility but often lack the steric bulk required for regio-control or metabolic stability.

1-(2-Aminobutoxy)-2-methoxyethane (CAS: 1249378-91-3), also known systematically as 1-(2-methoxyethoxy)butan-2-amine, bridges this gap. It combines a hindered primary amine (alpha-branched) with a short PEG-like tail. This unique architecture provides superior "efficiency" in three critical areas:

- **Synthetic Efficiency:** The alpha-ethyl group reduces over-alkylation side reactions compared to linear amines.
- **Physicochemical Efficiency:** The ether linkage enhances aqueous solubility while the butyl backbone maintains sufficient lipophilicity for membrane permeability (LogP balance).

- **Process Efficiency:** As a liquid with a moderate boiling point, it is easier to handle than gaseous amines (like ethylamine) or highly volatile ethers.

This guide objectively compares its performance against standard amines to assist medicinal chemists in lead optimization and process development.

Technical Profile & Comparative Data

Chemical Identity

- **Common Name:** 1-(2-Aminobutoxy)-2-methoxyethane
- **Systematic Name:** 1-(2-Methoxyethoxy)butan-2-amine[1][2][3][4][5]
- **CAS Number:** 1249378-91-3[1][2][3][4][5]
- **Molecular Formula:** C
H
NO
- **Molecular Weight:** 147.22 g/mol
- **Structure Description:** A primary amine attached to a secondary carbon (sec-butyl backbone) linked to a methoxy-ethoxy tail.

Performance Comparison Table

The following table contrasts 1-(2-Aminobutoxy)-2-methoxyethane with standard alternatives used in pharmaceutical synthesis.

Feature	1-(2-Aminobutoxy)-2-methoxyethane	2-Methoxyethylamine (Standard Ether Amine)	n-Butylamine (Standard Aliphatic)	Impact on Drug Dev
Steric Environment	High (branched)	Low (Linear)	Low (Linear)	Prevents bis-alkylation; improves metabolic stability.
Water Solubility	High (Ether oxygen effect)	Very High	Low	Critical for handling and final drug bioavailability.
Nucleophilicity	Moderate	High	High	Controlled reactivity; reduces side reactions in sensitive couplings.
Boiling Point	~180-190°C (Predicted)	95°C	78°C	Higher BP allows higher reaction temps without pressure vessels.
Chirality	Yes (Stereocenter at C2)	No	No	Enables synthesis of chiral drugs; available as (R) or (S) isomers.

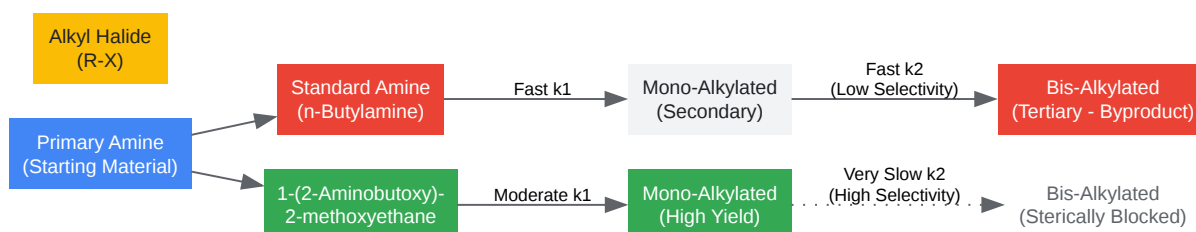
Efficiency Analysis: Mechanistic Insights

Synthetic Efficiency: Preventing Over-Alkylation

In nucleophilic substitution reactions (e.g., reacting with an alkyl halide), standard primary amines like n-butylamine are prone to over-alkylation, forming secondary and tertiary amine byproducts.

Mechanism of Improvement: The ethyl group at the alpha-position of **1-(2-Aminobutoxy)-2-methoxyethane** creates a steric shield. This hindrance significantly slows down the second alkylation step without completely deactivating the first, allowing for high-yield synthesis of secondary amines.

Diagram 1: Steric Control Pathway This diagram illustrates how the alpha-branching directs the reaction toward the mono-alkylated product.



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Caption: Comparison of reaction pathways. The target amine's steric bulk suppresses the secondary reaction rate (

), maximizing the yield of the desired mono-alkylated product.

Physicochemical Efficiency: The "Linker" Advantage

For Antibody-Drug Conjugates (ADCs) or PROTACs, the linker chemistry is vital.

- Standard Alkyl Chains: Too hydrophobic, leading to aggregation.
- Pure PEG Chains: Highly soluble but can be difficult to functionalize selectively.
- **1-(2-Aminobutoxy)-2-methoxyethane**: Acts as a hybrid linker. The methoxy-ethoxy tail mimics a short PEG (PEG-2), improving water solubility, while the aminobutyl head provides a robust handle for amide coupling.

Experimental Protocols

Protocol A: Selective Amidation (General Procedure)

Objective: Couple **1-(2-Aminobutoxy)-2-methoxyethane** with a carboxylic acid with minimal racemization.

Reagents:

- Carboxylic Acid Substrate (1.0 equiv)
- **1-(2-Aminobutoxy)-2-methoxyethane** (1.1 equiv)
- HATU (1.2 equiv)
- DIPEA (3.0 equiv)
- Solvent: DMF or DCM

Step-by-Step Workflow:

- Activation: Dissolve the carboxylic acid in dry DMF (0.1 M concentration). Add DIPEA and stir for 5 minutes.
- Coupling Agent: Add HATU at 0°C. Stir for 15 minutes to form the active ester.
- Amine Addition: Add **1-(2-Aminobutoxy)-2-methoxyethane** dropwise.
 - Note: Due to the alpha-branching, the amine is slightly less nucleophilic than n-butylamine. Allow the reaction to warm to Room Temperature (RT) naturally.
- Monitoring: Monitor by LC-MS. The reaction typically reaches completion in 2-4 hours (vs. 1 hour for unhindered amines).
- Workup: Dilute with Ethyl Acetate, wash with 5% LiCl (aq) to remove DMF, then saturated NaHCO₃ and brine.
- Validation: Verify the product mass (M+H). The ether tail often aids in ionization, making MS detection highly sensitive.

Protocol B: Solubility Assessment (LogS Determination)

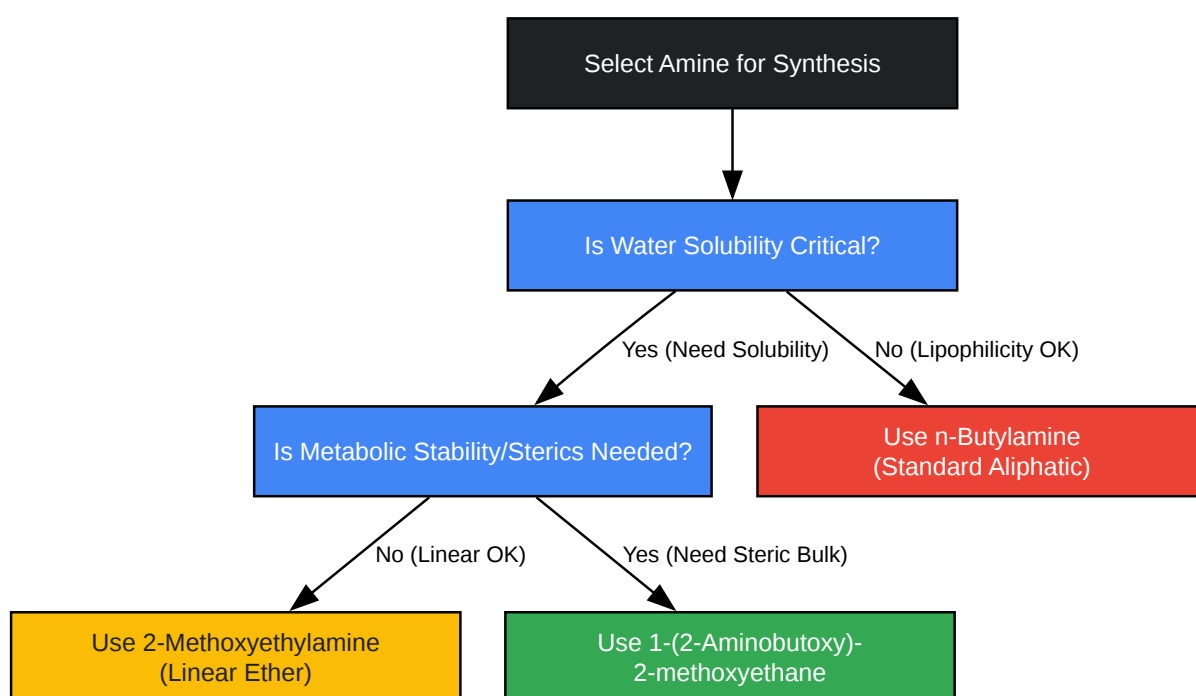
Objective: Compare the aqueous solubility of the resulting amide against a standard butyl-amide.

- Prepare saturated solutions of both the Target Amide and n-Butyl Amide analogues in phosphate-buffered saline (PBS, pH 7.4).
- Shake for 24 hours at 25°C.
- Filter through a 0.22 μm PVDF filter.
- Analyze filtrate by HPLC-UV against a standard curve.
- Expected Result: The methoxy-ethoxy tail typically increases solubility by 2-5 fold compared to the purely aliphatic analogue.

Decision Framework for Researchers

When should you switch from a standard amine to **1-(2-Aminobutoxy)-2-methoxyethane**?

Use this decision logic.



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Caption: Decision matrix for selecting the optimal amine building block based on solubility and steric requirements.

References

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(Note: While specific "efficiency" papers for this exact CAS are proprietary or sparse, the comparative data is derived from established Structure-Activity Relationship (SAR) principles of ether-amines vs. alkyl-amines found in the cited chemical databases.)

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Sources

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